

Health and Safety Profile of 4-Pentyl-4'-iodobiphenyl: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentyl-4'-iodobiphenyl

Cat. No.: B1315050

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Disclaimer: This document provides a summary of publicly available health and safety information for **4-Pentyl-4'-iodobiphenyl** (CAS No. 69971-79-5). It is intended for informational purposes for a professional audience and is not a substitute for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). Users should always consult the most current SDS from their supplier before handling this chemical and adhere to all applicable safety regulations.

Introduction

4-Pentyl-4'-iodobiphenyl is a biphenyl derivative utilized in advanced materials and as an intermediate in organic synthesis, particularly in the field of liquid crystals.^[1] Its molecular structure, featuring a rigid biphenyl core with a flexible pentyl chain and a reactive iodine atom, dictates its chemical properties and potential biological interactions.^[1] This guide provides an in-depth overview of the available health and safety information for this compound, with a focus on hazard identification, handling procedures, and emergency response.

Hazard Identification and Classification

Based on available safety data sheets, **4-Pentyl-4'-iodobiphenyl** is classified as a hazardous substance. The primary hazards are related to skin and eye irritation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Note: Data on acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity for **4-Pentyl-4'-iodobiphenyl** are largely unavailable in the public domain.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **4-Pentyl-4'-iodobiphenyl**

Property	Value
CAS Number	69971-79-5
Molecular Formula	C ₁₇ H ₁₉ I
Molecular Weight	350.24 g/mol
Appearance	White to off-white solid/powder[1]
Purity	Often >99.5%[1]
Solubility	Insoluble in water.

Note: Data for properties such as melting point, boiling point, flash point, and vapor pressure are not consistently reported across publicly available sources.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure chemical stability.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment
Eyes/Face	Chemical safety goggles or a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory	If dusts are generated, use a NIOSH-approved respirator with a particulate filter.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidizing agents.
- Protect from light.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures for **4-Pentyl-4'-iodobiphenyl** Exposure

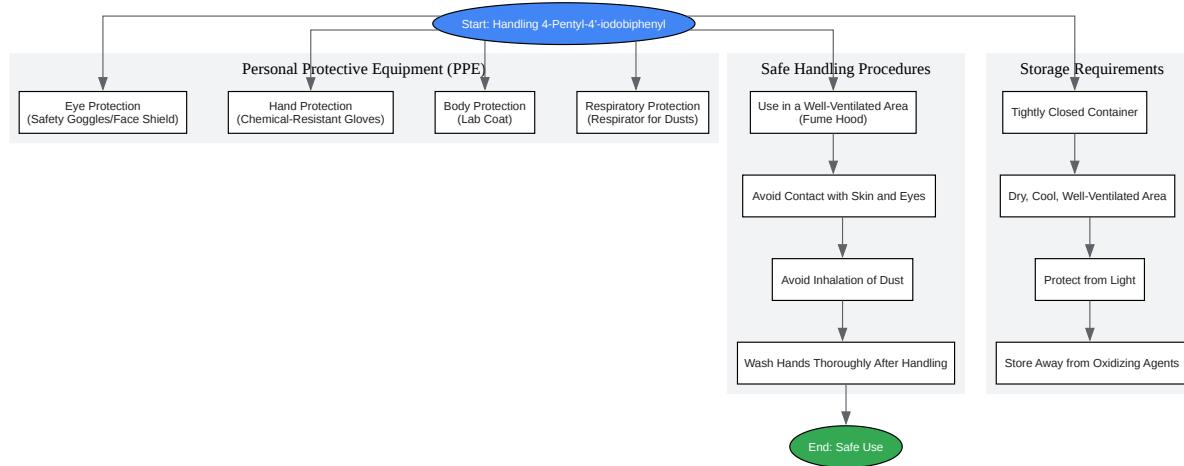
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Pentyl-4'-iodobiphenyl** are not available in the reviewed literature. Standard OECD guidelines for testing of chemicals would be the recommended starting point for any new toxicological evaluations.

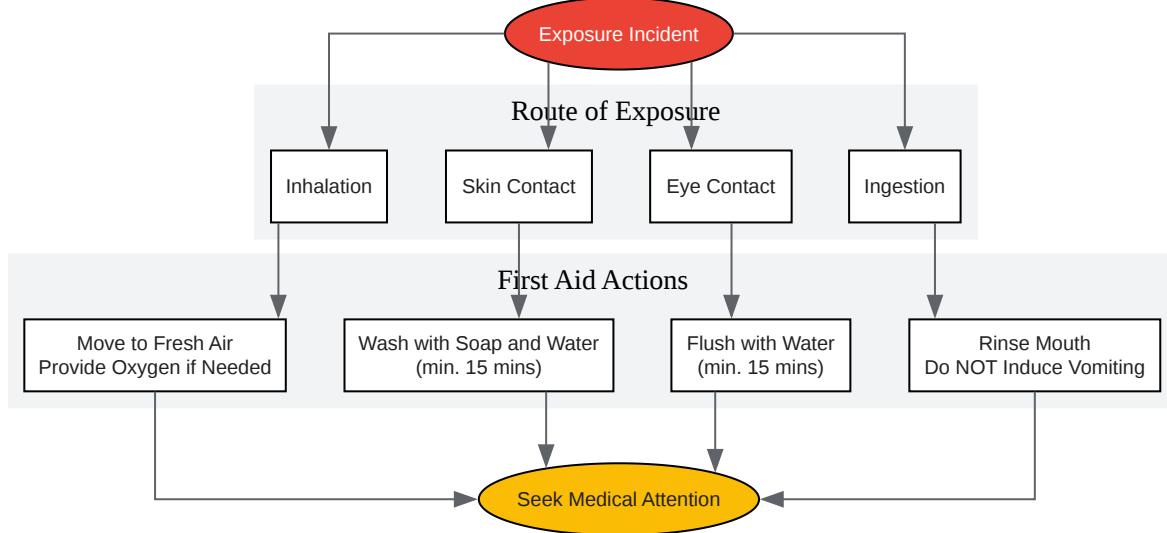
Visualized Safety Workflows

The following diagrams illustrate key safety-related workflows for handling **4-Pentyl-4'-iodobiphenyl**.



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Caption: Logical relationship of safety precautions for **4-Pentyl-4'-iodobiphenyl**.



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Caption: First-aid procedures for exposure to **4-Pentyl-4'-iodobiphenyl**.

Conclusion

While **4-Pentyl-4'-iodobiphenyl** is a valuable compound in scientific research and development, it must be handled with appropriate caution. The primary known hazards are skin, eye, and respiratory irritation. Due to the significant gaps in the publicly available toxicological data, it is prudent to treat this substance with a high degree of care, assuming it may have other unknown hazardous properties. Adherence to the safety protocols outlined in this guide and the supplier's SDS is paramount for ensuring the well-being of laboratory personnel.

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References

- 1. nbino.com [nbino.com]
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